

Heptafluorobutyramide: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Heptafluorobutyramide*

Cat. No.: *B1361082*

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CAS Number: 662-50-0

This technical guide provides an in-depth overview of **Heptafluorobutyramide**, a fluorinated amide with potential applications in chemical synthesis and as a building block in drug discovery. This document outlines its chemical and physical properties, provides a detailed synthesis protocol, and explores its relevance in analytical chemistry and potential, though currently undocumented, role in pharmaceutical development.

Chemical and Physical Properties

Heptafluorobutyramide is a stable, perfluorinated amide. Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	662-50-0	[1] [2]
Molecular Formula	C ₄ H ₂ F ₇ NO	[1] [2]
Molecular Weight	213.05 g/mol	[1] [2]
IUPAC Name	2,2,3,3,4,4,4-heptafluorobutanamide	[2]
Synonyms	Perfluorobutyramide	[2]
Melting Point	103 °C	[1]
Boiling Point	105 °C at 760 mmHg	[1]
Appearance	White to off-white crystalline powder	

Synthesis of Heptafluorobutyramide

While specific literature on the direct synthesis of **Heptafluorobutyramide** is sparse, a general and reliable method involves the ammonolysis of a heptafluorobutyric acid derivative, such as heptafluorobutyryl chloride or a heptafluorobutyric acid ester. The following protocol describes the synthesis from heptafluorobutyryl chloride.

Experimental Protocol: Synthesis via Ammonolysis of Heptafluorobutyryl Chloride

Objective: To synthesize **Heptafluorobutyramide** by reacting heptafluorobutyryl chloride with ammonia.

Materials:

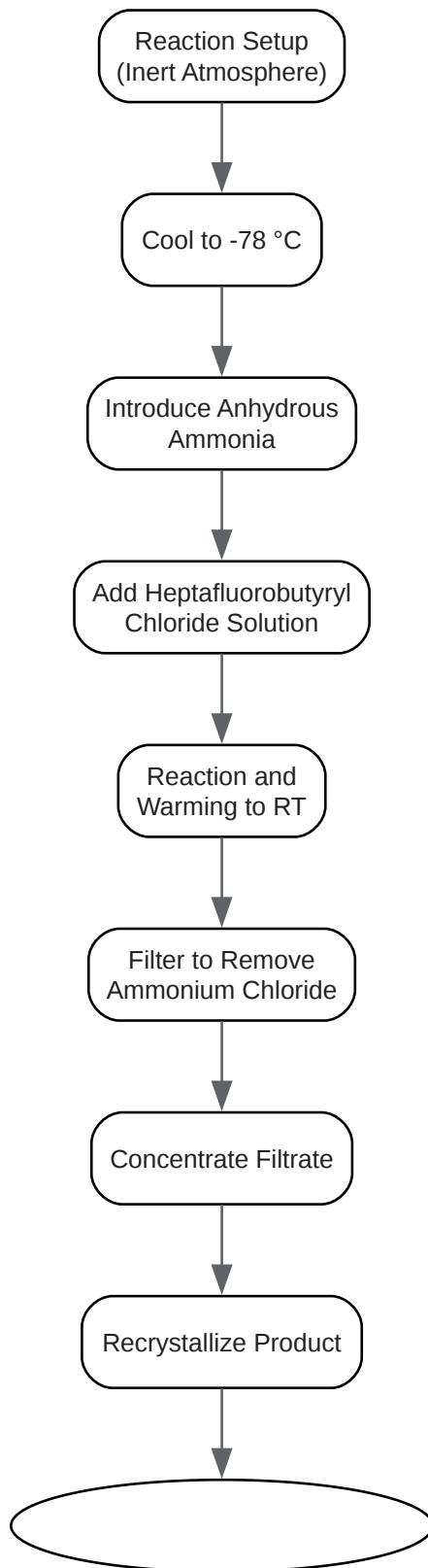
- Heptafluorobutyryl chloride
- Anhydrous ammonia (gas or solution in a suitable solvent like dioxane)
- Anhydrous diethyl ether

- Dry ice/acetone bath
- Standard glassware for inert atmosphere reactions

Procedure:

- Reaction Setup: A three-necked round-bottom flask equipped with a magnetic stirrer, a gas inlet adapter, and a drying tube is assembled and flame-dried under a stream of inert gas (e.g., argon or nitrogen).
- Solvent and Reagent Addition: Anhydrous diethyl ether is added to the flask, followed by cooling the flask to -78 °C using a dry ice/acetone bath.
- Ammonia Introduction: Anhydrous ammonia gas is bubbled through the cooled diethyl ether solution, or a solution of ammonia in dioxane is added dropwise, until the desired stoichiometric excess is achieved.
- Addition of Acid Chloride: Heptafluorobutyryl chloride, dissolved in a minimal amount of anhydrous diethyl ether, is added dropwise to the vigorously stirred ammonia solution at -78 °C. A white precipitate of ammonium chloride and **Heptafluorobutyramide** will form.
- Reaction Completion and Work-up: After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and stirred for an additional 2-3 hours.
- Isolation: The reaction mixture is filtered to remove the ammonium chloride precipitate. The filtrate is then concentrated under reduced pressure to yield the crude **Heptafluorobutyramide**.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., a mixture of hexane and ethyl acetate) to afford pure **Heptafluorobutyramide** as a white crystalline solid.

Logical Workflow for Synthesis:

[Click to download full resolution via product page](#)**Caption:** Synthesis workflow for **Heptafluorobutyramide**.

Applications in Drug Development and Research

The incorporation of fluorine into drug candidates is a well-established strategy to enhance metabolic stability, binding affinity, and lipophilicity. While direct use of **Heptafluorobutyramide** as an active pharmaceutical ingredient (API) has not been reported, its structural motif is of interest to medicinal chemists.

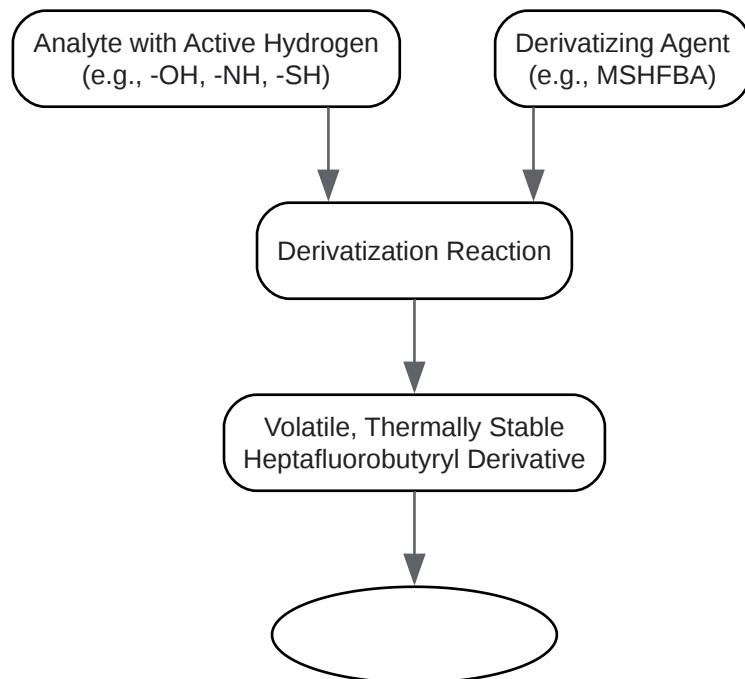
Role as a Chemical Intermediate

Heptafluorobutyramide can serve as a precursor to other fluorinated building blocks. The amide functionality can be a handle for further chemical transformations, allowing for the introduction of the heptafluorobutyl group into more complex molecules. However, specific examples of its use in the synthesis of commercial drugs are not readily available in the public domain.

Analytical Applications of Derivatives

A closely related compound, N-Methyl-N-trimethylsilyl**heptafluorobutyramide** (MSHFBA), is utilized as a derivatizing agent in gas chromatography-mass spectrometry (GC-MS). This highlights the utility of the heptafluorobutyl moiety in enhancing the volatility and improving the chromatographic properties of analytes, particularly in the analysis of drugs and metabolites in biological matrices.

Derivatization Workflow for GC-MS Analysis:



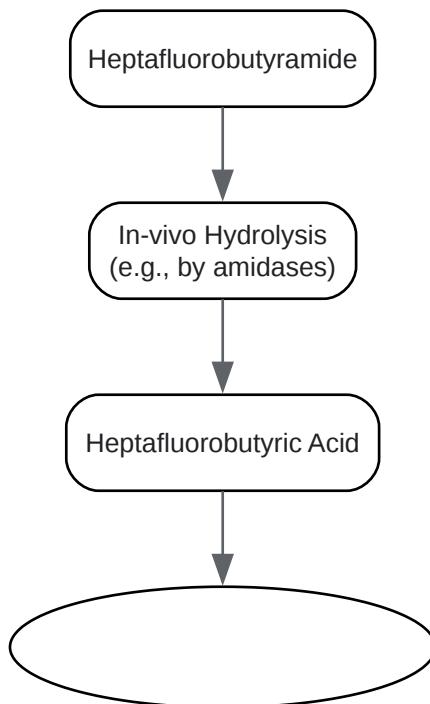
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Caption: General derivatization workflow for GC-MS.

Biological Activity and Signaling Pathways

Currently, there is a lack of published research on the specific biological activity of **Heptafluorobutyramide** or its effects on cellular signaling pathways. As a perfluorinated compound, its potential for bioaccumulation and toxicity warrants careful consideration, though specific data for the amide are not available. It is known that some perfluorinated amides can undergo in-vivo hydrolysis to form the corresponding perfluorinated carboxylic acids, which have been more extensively studied for their biological effects.

Hypothesized Metabolic Pathway:



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Caption: Hypothesized metabolic fate of **Heptafluorobutyramide**.

Conclusion

Heptafluorobutyramide is a readily accessible fluorinated building block with established physical and chemical properties. While its direct application in drug development is not yet documented, its structure represents a source of the valuable heptafluorobutyl moiety. The primary current application of its derivatives is in the field of analytical chemistry. Further research is needed to explore the potential biological activities of **Heptafluorobutyramide** and its utility as an intermediate in the synthesis of novel therapeutic agents. Researchers and drug development professionals should consider this compound as a potential starting material for the introduction of a perfluorinated chain, while also being mindful of the general toxicological concerns associated with perfluorinated compounds.

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- To cite this document: BenchChem. [Heptafluorobutyramide: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361082#cas-number-for-heptafluorobutyramide]

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